

Introduction: The Strategic Importance of a Key Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-chloromethylbenzoate

Cat. No.: B072465

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Ethyl 2-chloromethylbenzoate (CAS No: 1531-78-8; Molecular Formula: $C_{10}H_{11}ClO_2$) is a bifunctional aromatic compound of significant interest to the chemical research and drug development sectors.^{[1][2]} With a molecular weight of 198.65 g/mol, its structure incorporates an ethyl ester and a reactive chloromethyl group on a benzene ring in an ortho configuration.^[1] This specific arrangement makes it a valuable electrophilic building block. The chloromethyl group serves as a potent handle for introducing the 2-(ethoxycarbonyl)benzyl moiety into a wide range of molecules via nucleophilic substitution reactions. This functionality is crucial for constructing more complex molecular architectures, positioning **Ethyl 2-chloromethylbenzoate** as a key intermediate in the synthesis of novel pharmaceutical agents, agrochemicals, and fine chemicals.

This guide serves as a technical resource for researchers and procurement specialists, providing a comprehensive overview of the commercial landscape, critical quality assessment protocols, and essential handling considerations for **Ethyl 2-chloromethylbenzoate**.

Part 1: The Commercial Landscape - Sourcing and Procurement

The procurement of high-quality starting materials is the foundational step for any successful research and development program. The commercial availability of **Ethyl 2-chloromethylbenzoate** is robust, with a diverse supplier base ranging from large-scale manufacturers to specialized fine chemical providers.

Identifying and Vetting Suppliers

A majority of the primary manufacturers and suppliers of **Ethyl 2-chloromethylbenzoate** are located in China, accessible through various online chemical marketplaces and direct company websites.^{[3][4][5]} When sourcing this compound, researchers should consider the supplier's reputation, their role as a manufacturer versus a distributor, and their ability to provide comprehensive technical documentation.

Table 1: Representative Commercial Suppliers of **Ethyl 2-chloromethylbenzoate**

Supplier Type	Representative Companies	Typical Offerings	Key Considerations
Online Marketplaces	ChemicalBook, Echemi, ChemNet	Listings from numerous, primarily Chinese, suppliers. ^{[3][4][6]}	Variable quality and documentation. Good for initial sourcing and price comparison. Diligence is required to vet the actual manufacturer.
Fine Chemical Suppliers	HANGZHOU LEAP CHEM CO., LTD. ^[5] , JHECHEM CO LTD ^[4]	Research quantities (grams) to bulk quantities (kilograms). Often provide detailed technical support.	Established quality control systems. May offer higher purity grades suitable for more sensitive applications.
Specialty Producers	Pharmaffiliates ^[2]	May offer the compound as a reference standard or as part of a catalog of pharmaceutical intermediates.	High purity is expected, but quantities may be limited to research scale.

Procurement Strategy: A Scientist's Checklist

- **Request a Quotation:** Inquire about price per gram/kilogram, available purity grades (e.g., >98% HPLC), and estimated lead times.
- **Demand Documentation:** Always request a Certificate of Analysis (CoA) for the specific batch you will receive. A Safety Data Sheet (SDS) is also mandatory for ensuring safe handling protocols.
- **Clarify Logistics:** Understand the shipping terms, customs clearance responsibilities, and typical delivery timelines, especially for international orders.
- **Evaluate Packaging:** Ensure the product will be shipped in appropriate, secure containers to maintain its integrity during transit.

Part 2: Quality Assessment and Specification Analysis

The trustworthiness of experimental data is directly linked to the quality of the starting materials. For a reactive intermediate like **Ethyl 2-chloromethylbenzoate**, verifying its identity and purity upon receipt is a non-negotiable step in the research workflow.

The Gatekeeper of Quality: The Certificate of Analysis (CoA)

A CoA is a batch-specific document that certifies a product meets a defined set of specifications. It is the primary tool for initial quality assessment. Researchers should critically evaluate the CoA to ensure it contains sufficient detail and that the analytical methods used are appropriate.

Table 2: Decoding a Typical Certificate of Analysis

Parameter	Typical Specification	Analytical Method	Rationale and Scientific Insight
Appearance	White crystalline powder or clear liquid	Visual Inspection	A simple but important first check. Any deviation (e.g., discoloration) could indicate impurities or degradation. [4]
Identity Confirmation	Conforms to structure	^1H NMR, IR, Mass Spectrometry	Confirms the molecular structure. ^1H NMR is particularly powerful as it provides a detailed fingerprint of the molecule, allowing for the detection of structural isomers or related impurities.
Assay / Purity	$\geq 98.0\%$	Gas Chromatography (GC) or HPLC	Quantifies the amount of Ethyl 2-chloromethylbenzoate relative to impurities. For drug development, high purity is essential to avoid side reactions and ensure reproducible results. [3]
Water Content	$\leq 0.5\%$	Karl Fischer Titration	Water can interfere with many organometallic or moisture-sensitive reactions where this

reagent might be used.

Boiling/Melting Point

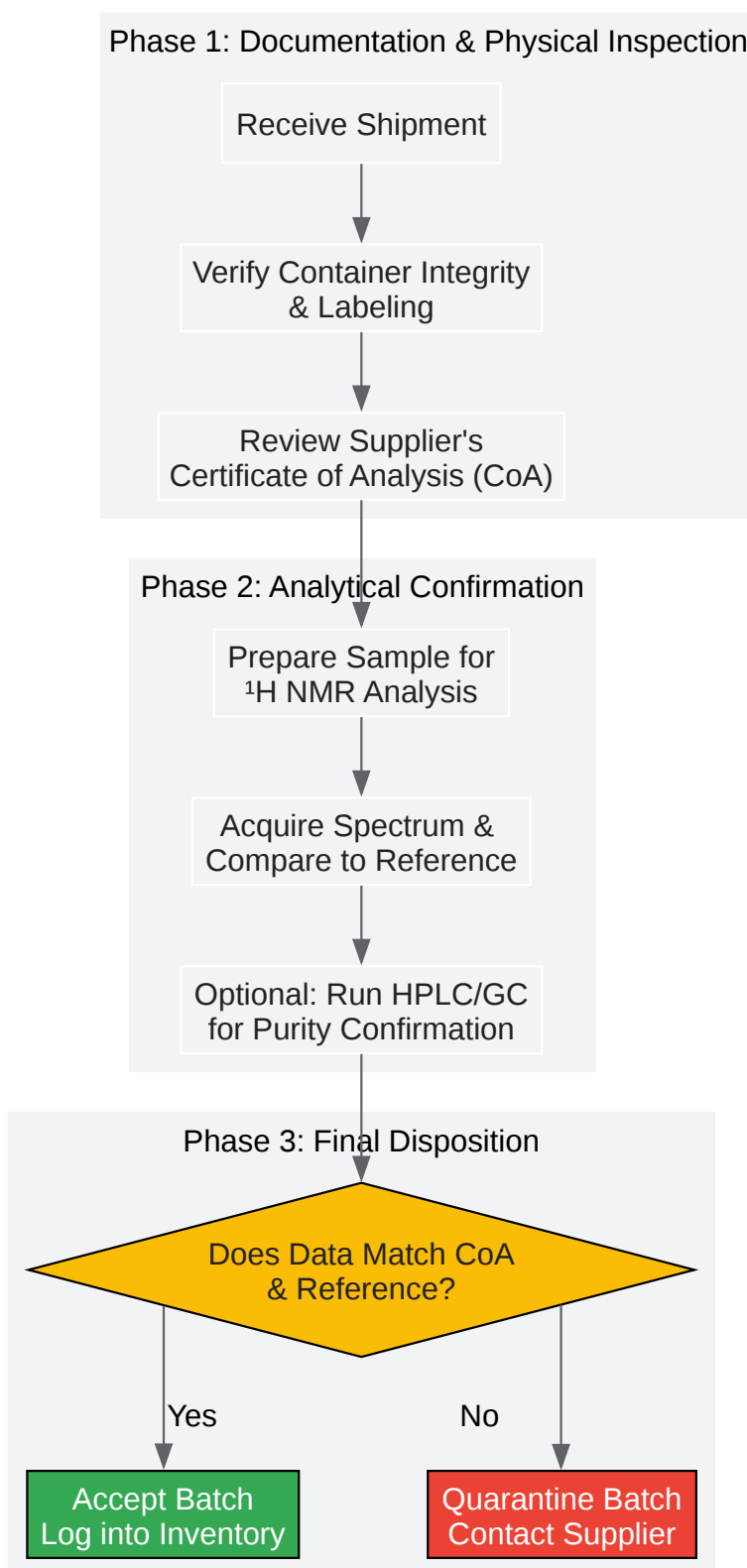
Conforms to reference range

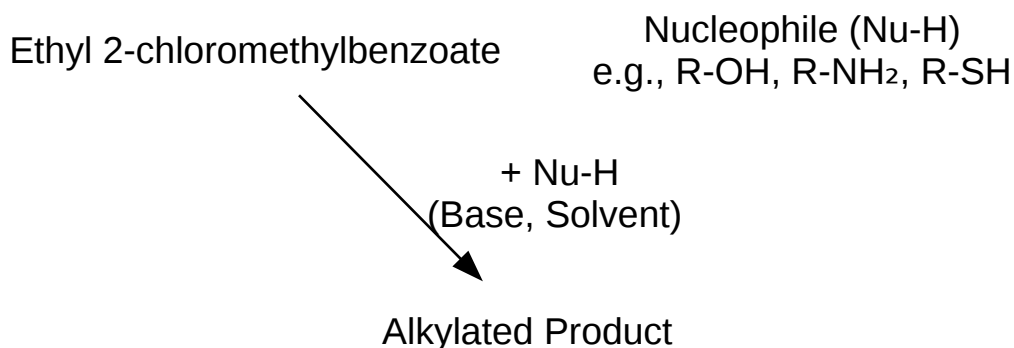
Physical Measurement

A sharp melting or boiling point range is a classic indicator of high purity.^[4]^[6]

Workflow for Incoming Material Verification

A systematic approach to verifying a new chemical batch ensures its suitability for research. This workflow integrates documentation review with in-house analytical testing to create a self-validating system.





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Caption: General S_n2 reaction pathway using **Ethyl 2-chloromethylbenzoate**.

This reactivity is foundational in medicinal chemistry for creating scaffolds and in materials science for modifying polymers or surfaces.

Probable Synthetic Route and Impurity Profile

The most common industrial synthesis of this compound likely involves the free-radical chlorination of ethyl 2-methylbenzoate (ethyl o-toluate). This reaction is typically initiated by UV light or a radical initiator. [7] Understanding this synthesis provides insight into potential impurities. Incomplete chlorination could leave residual ethyl 2-methylbenzoate. Over-chlorination could result in the formation of ethyl 2-(dichloromethyl)benzoate. The presence of these impurities can be monitored by GC or ¹H NMR analysis.

Safety and Handling Precautions

As a reactive alkylating agent, **Ethyl 2-chloromethylbenzoate** must be handled with care. While a specific, verified SDS for this exact compound was not retrieved, data from analogous structures (e.g., other chloromethyl benzoates) suggests it should be treated as a hazardous substance. [8]

- Hazard Class: Likely to be corrosive, a skin/eye irritant, and a lachrymator. [8][9]* Handling: Always handle inside a certified chemical fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and splash-proof safety goggles. [8]* Storage: Store in a tightly sealed container in a

cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents. [4]

Conclusion

Ethyl 2-chloromethylbenzoate is a commercially accessible and synthetically valuable intermediate for chemical research and development. Its effective use hinges on a diligent procurement process, focusing on suppliers who provide robust technical documentation, and a rigorous in-house quality verification workflow. By combining a critical review of the Certificate of Analysis with confirmatory analytical techniques like ^1H NMR, researchers can ensure the integrity of their starting material, leading to more reliable and reproducible scientific outcomes. Adherence to strict safety protocols is paramount due to the compound's reactive nature.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Key Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072465#commercial-availability-of-ethyl-2-chloromethylbenzoate]

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